

# Personal protective equipment for handling Toladryl

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## Compound of Interest

Compound Name: Toladryl

Cat. No.: B121295

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## Essential Safety and Handling Guide for Toladryl

This guide provides immediate and essential safety protocols for laboratory professionals handling **Toladryl** (CAS 19804-27-4). It is critical to consult the full Safety Data Sheet (SDS) from your supplier for comprehensive information. **Toladryl**, also known as 4-Methyldiphenhydramine, is an antihistamine used for research purposes.<sup>[1][2]</sup>

## Chemical and Physical Properties

A summary of the known quantitative data for **Toladryl** is presented below. This information is crucial for safe handling and storage.

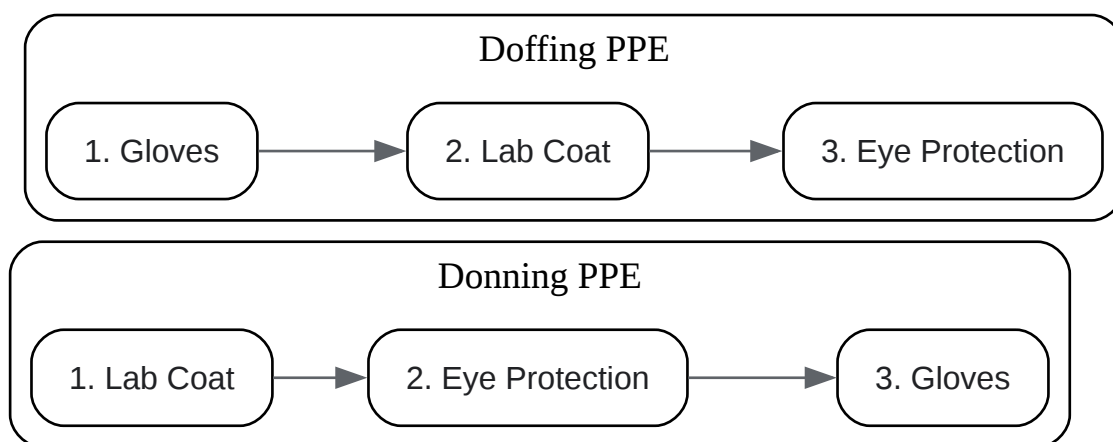
Property	Value
CAS Number	19804-27-4[1][3][4]
Molecular Formula	C <sub>18</sub> H <sub>23</sub> NO[1]
Molecular Weight	269.38 g/mol [1]
Melting Point	151-155 °C[5]
Boiling Point	362.5°C at 760 mmHg[5]
Flash Point	107°C[5]
Storage Temperature	2-8°C (Refrigerator)[6]
Appearance	Pale Yellow Liquid or White to off-white crystalline powder[2][7]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Toladryl** to determine the appropriate level of PPE. The following are general recommendations:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or other protective clothing is recommended.
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH-approved respirator.

Below is a workflow for the proper donning and doffing of essential PPE.



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Figure 1: Recommended sequence for donning and doffing Personal Protective Equipment.

## Operational and Handling Plan

### Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Wash hands thoroughly after handling.

### Storage:

- Store in a tightly sealed container in a cool, dry place.[6]
- Keep refrigerated at 2-8°C for long-term storage.[6]

## Emergency Procedures

In case of exposure, follow these first-aid measures immediately:

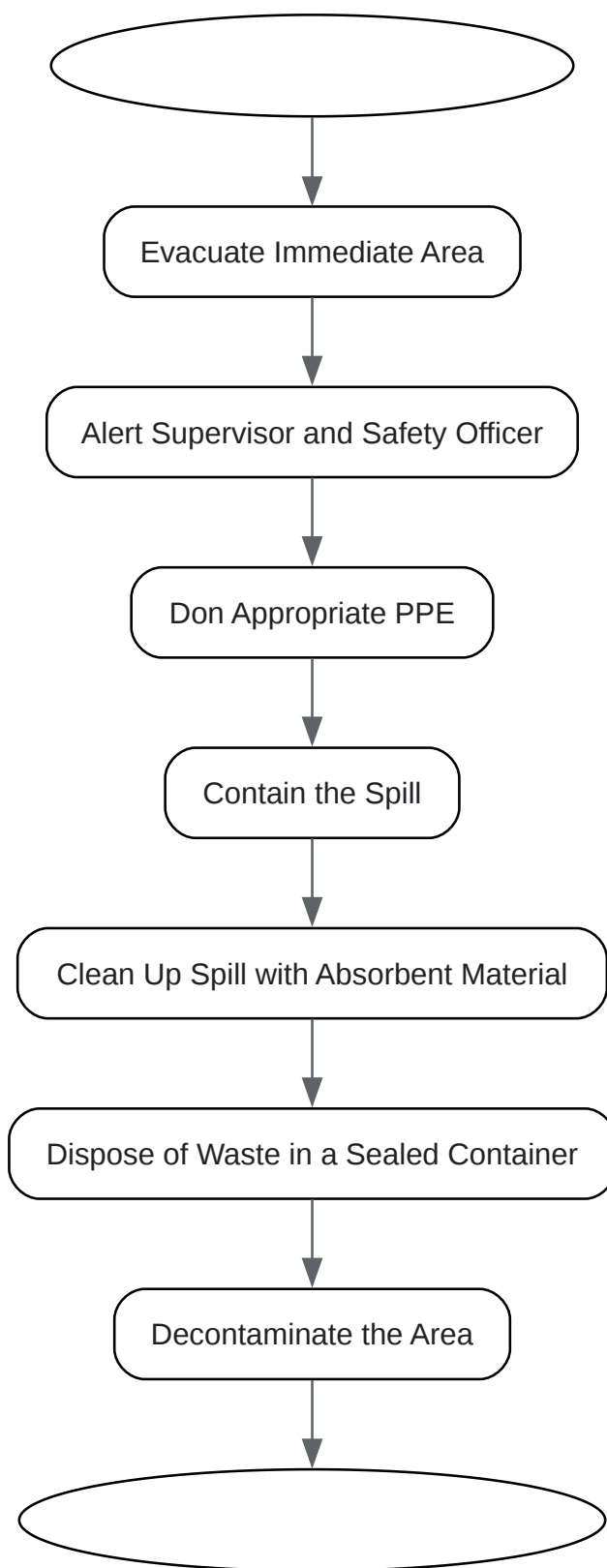
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.

- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

## Disposal Plan

Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways. It is recommended to use a licensed professional waste disposal service.

The logical flow for handling a chemical spill is outlined below.



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